

An In-depth Technical Guide to the Safe Handling of (R)-(-)-1-Cyclohexylethylamine

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Compound of Interest

Compound Name: (R)-(-)-1-Cyclohexylethylamine

Cat. No.: B1589246

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For Researchers, Scientists, and Drug Development Professionals

(R)-(-)-1-Cyclohexylethylamine, a chiral amine essential as a resolving agent and building block in pharmaceutical and chemical synthesis, requires meticulous handling due to its hazardous properties.^{[1][2]} This guide provides a comprehensive overview of its safety, handling, and emergency protocols, grounded in authoritative data to ensure the well-being of laboratory personnel and the integrity of research.

Section 1: Compound Profile and Hazard Identification

(R)-(-)-1-Cyclohexylethylamine (CAS No. 5913-13-3) is a colorless to almost colorless liquid with a characteristic amine-like odor.^[1] It is a flammable liquid and vapor, harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.^{[1][3][4]} Understanding its properties is the foundation of safe laboratory practices.

1.1: Physical and Chemical Properties

A clear understanding of the compound's physical and chemical characteristics is paramount for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ N	[3][5]
Molecular Weight	127.23 g/mol	[5]
Appearance	Colorless to almost colorless clear liquid	[1][6]
Boiling Point	177-178 °C	[2]
Density	0.866 g/mL at 20 °C	[2]
Flash Point	52 °C (125.6 °F) - closed cup	
Water Solubility	Insoluble	[1][2]
Solubility	Miscible with acetone, chloroform, dimethyl sulfoxide, ethanol, methanol, ether, and petroleum ether.[1][2]	
pKa	10.89 ± 0.29 (Predicted)	[1]

1.2: GHS Hazard Classification and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Classification	Hazard Statement	Precautionary Statement (Examples)	Source
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1][3]
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[1][3]
Acute toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.	[1][3]
Skin corrosion (Category 1B)	H314: Causes severe skin burns and eye damage	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. P305+P351+P338: IF	[1][3][6]

IN EYES: Rinse
cautiously with water
for several minutes.
Remove contact
lenses, if present and
easy to do. Continue
rinsing.

Section 2: Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is critical to mitigate the risks associated with **(R)-(-)-1-Cyclohexylethylamine**.

2.1: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential.

- Ventilation: All work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7]
- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[8]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[8] Ensure gloves are inspected before use and changed frequently.
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and ammonia is necessary.[7]

2.2: Handling Procedures

The principle of "as low as reasonably achievable" (ALARA) for exposure should always be applied.

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3]

- Ignition Sources: Keep away from open flames, hot surfaces, and sparks.[3][7] Use non-sparking tools and take precautionary measures against static discharge.[6][7]
- Inert Atmosphere: This compound is air-sensitive and hygroscopic.[1][6][9] It should be stored and handled under an inert atmosphere, such as nitrogen or argon.
- Grounding: Ground and bond containers and receiving equipment to prevent static electricity buildup.[1][7]

2.3: Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][7]
- Temperature: Store in a cool place.[3] Some sources recommend storage at room temperature, while others suggest a cool and dark place below 15°C.[1][6]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and acids.[10]
- Security: Store in a locked cabinet or other secure area.[1][7]

Section 3: Emergency Procedures

Preparedness is key to effectively managing accidental exposures and spills.

3.1: First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

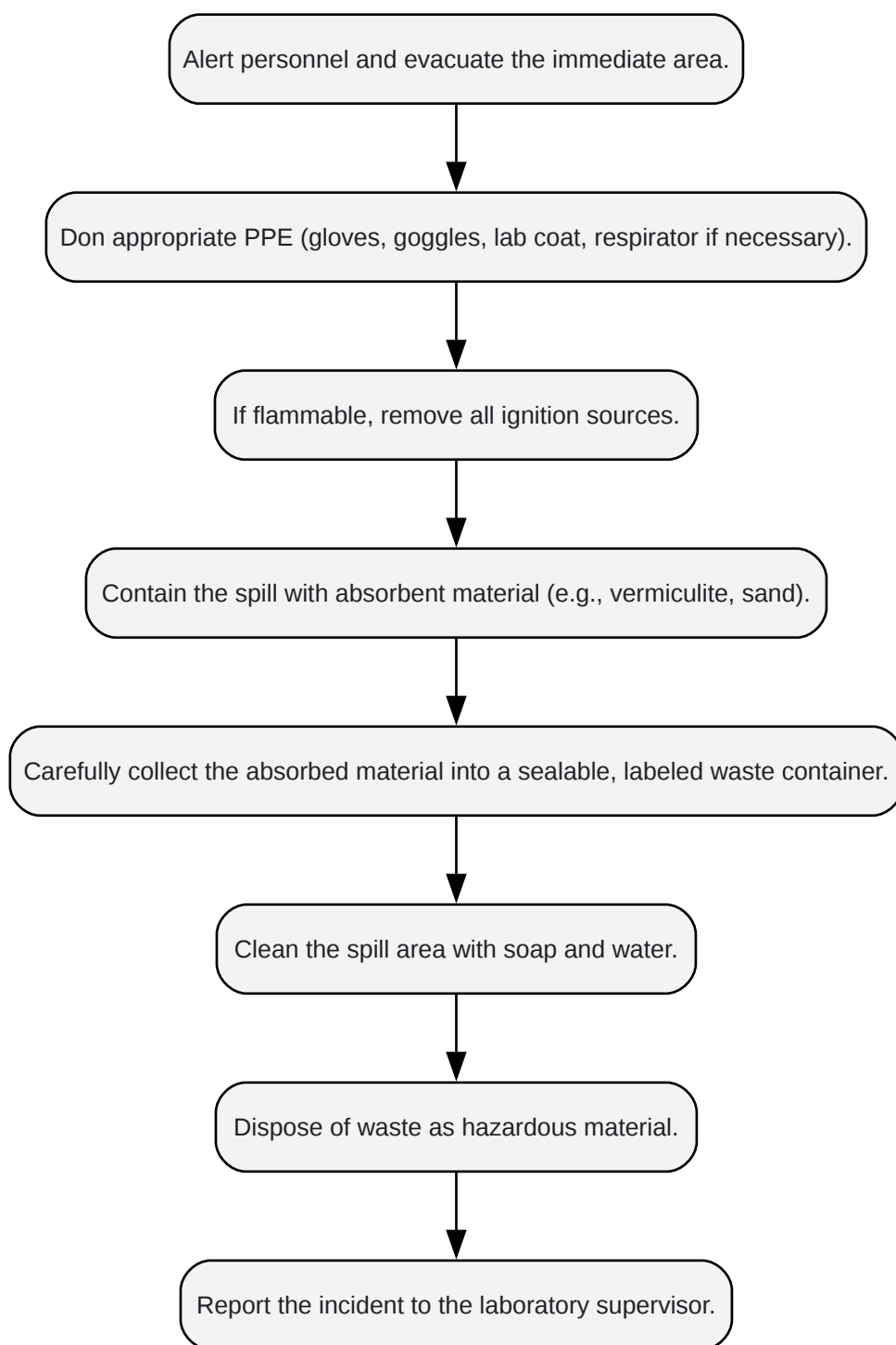
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][11]
- Skin Contact: Immediately remove all contaminated clothing. Flush the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][11]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

3.2: Accidental Release Measures

A calm and systematic approach is necessary to contain and clean up a spill.

Workflow for a Minor Laboratory Spill



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Caption: Workflow for handling a minor spill of **(R)-(-)-1-Cyclohexylethylamine**.

For major spills, evacuate the area immediately and contact your institution's environmental health and safety department.^[13]

3.3: Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use water spray, fog, or foam.[\[3\]](#)
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[7\]](#) Hazardous combustion products include carbon oxides and nitrogen oxides (NO_x).[\[3\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

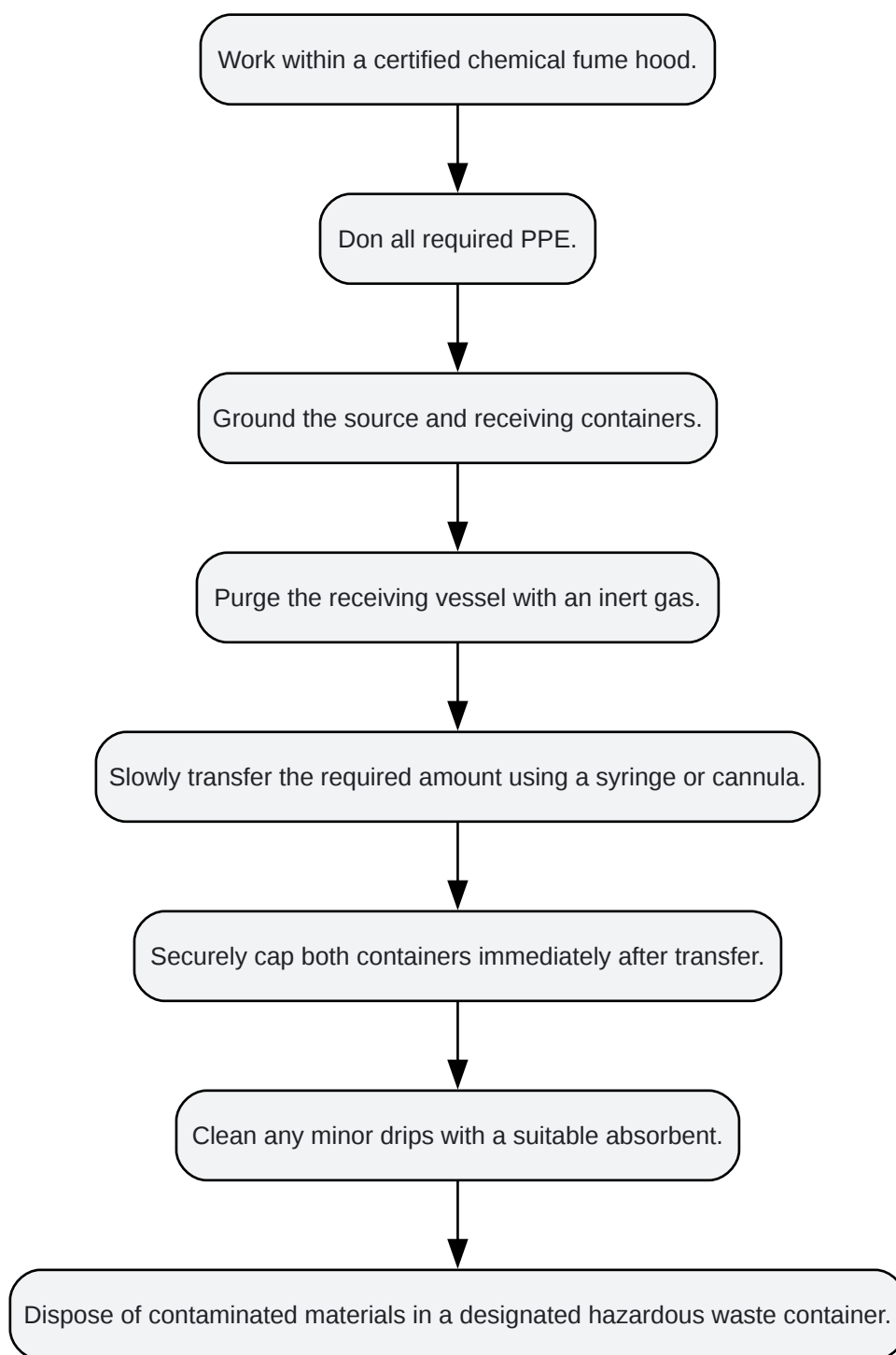
Section 4: Toxicological and Ecological Information

While comprehensive toxicological data is not fully available, the known hazards necessitate cautious handling.[\[7\]](#) The primary routes of exposure are inhalation, ingestion, and skin/eye contact. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[7\]](#) As a corrosive material, ingestion can cause severe damage to the digestive tract.[\[7\]](#)

Information on the ecological effects of this compound is limited. It is important to prevent its release into the environment.[\[7\]](#) All waste materials should be disposed of in accordance with local, state, and federal regulations.[\[7\]](#)

Section 5: Experimental Protocols

Safe Dispensing Protocol



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Caption: Step-by-step protocol for safely dispensing **(R)-(-)-1-Cyclohexylethylamine**.

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